

Application Note & Protocol: Quantification of γ -Glutamyl-lysine using HPLC-ESI-MS

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Compound of Interest

Compound Name: *gamma-Glutamyl-lysine*

Cat. No.: B033441

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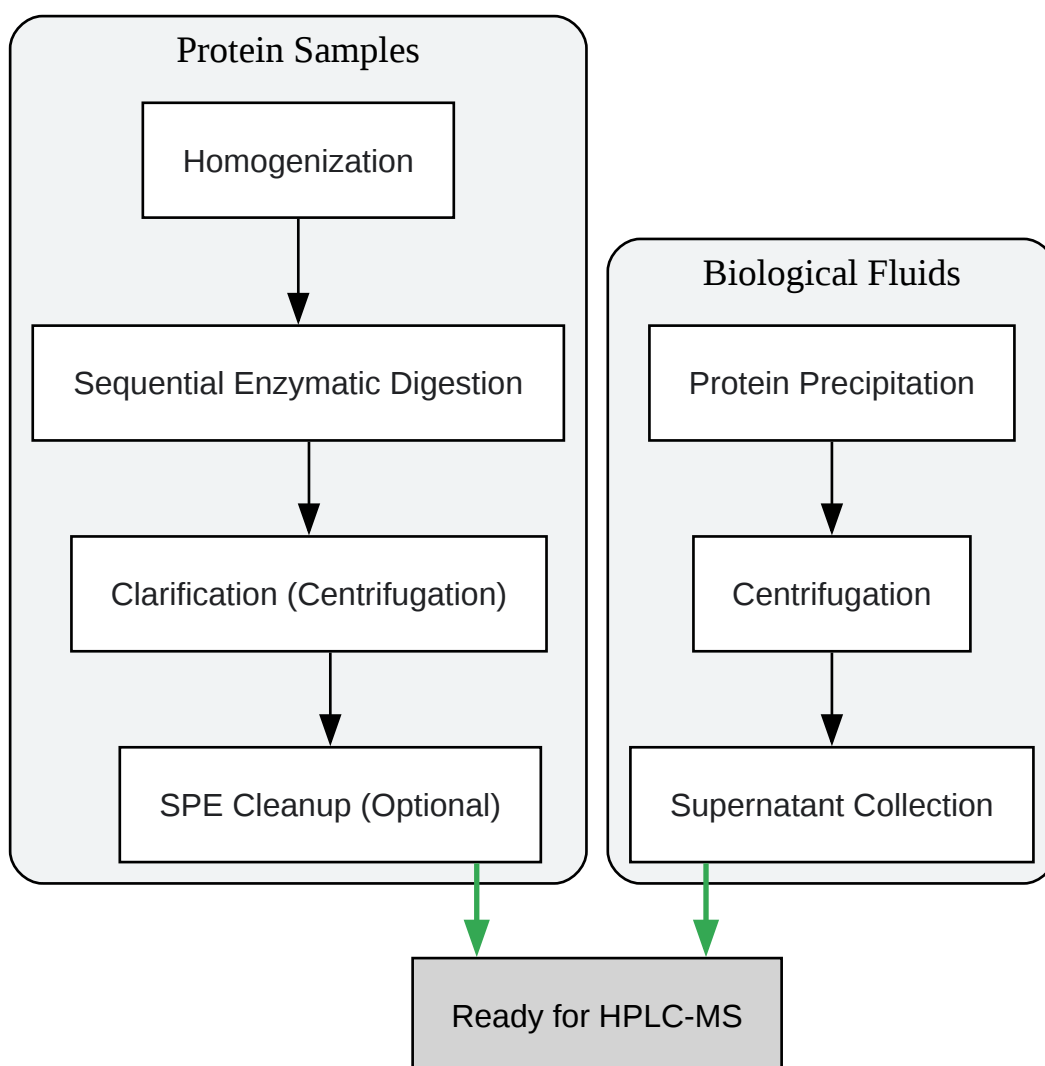
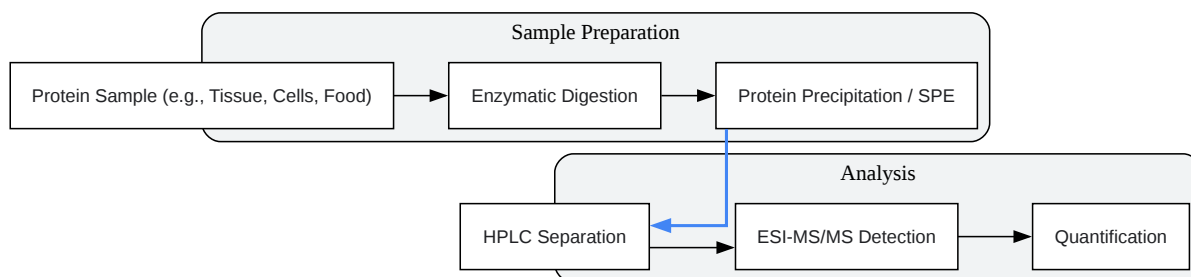
Introduction

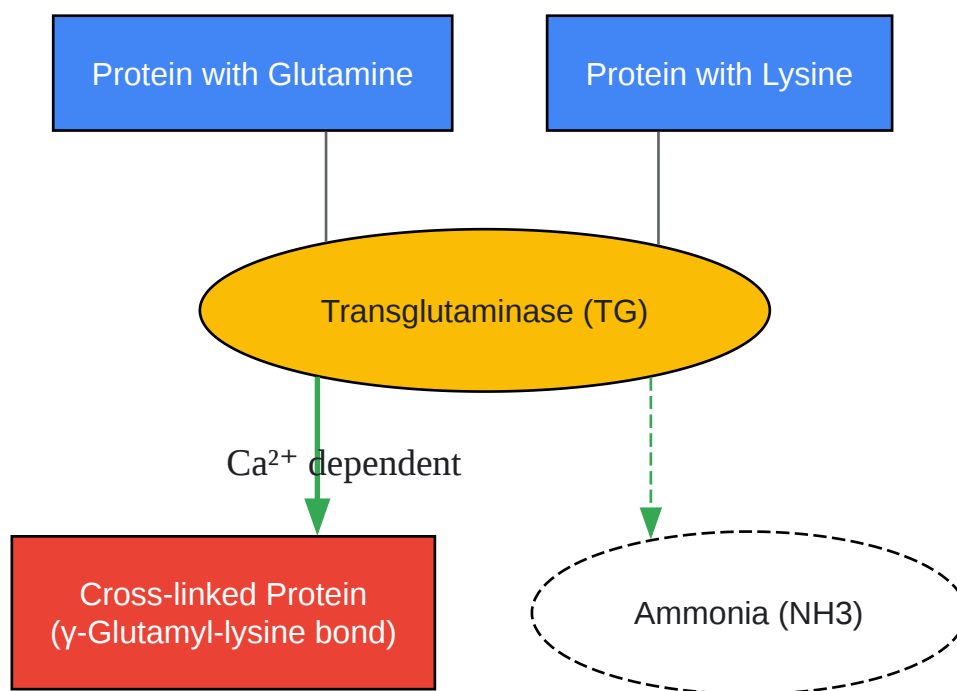
The γ -glutamyl-lysine isopeptide bond is a covalent crosslink formed between the γ -carboxamide group of a glutamine residue and the ϵ -amino group of a lysine residue. This bond is primarily catalyzed by transglutaminase enzymes and plays a crucial role in protein structure and function. The quantification of γ -glutamyl-lysine is essential for understanding various biological processes, including wound healing, blood coagulation, and the pathology of several diseases such as celiac disease and neurodegenerative disorders.[1] Furthermore, it is a key indicator of protein cross-linking in food science and biotechnology.[2][3] High-Performance Liquid Chromatography coupled with Electrospray Ionization Mass Spectrometry (HPLC-ESI-MS) offers a highly sensitive and selective method for the accurate quantification of this isopeptide.[2][3][4]

This document provides a detailed protocol for the quantification of γ -glutamyl-lysine in biological and protein samples using HPLC-ESI-MS.

Experimental Workflow Overview

The overall workflow for the quantification of γ -glutamyl-lysine involves sample preparation to liberate the isopeptide, chromatographic separation via HPLC, and subsequent detection and quantification by ESI-MS/MS.





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- To cite this document: BenchChem. [Application Note & Protocol: Quantification of γ-Glutamyl-lysine using HPLC-ESI-MS]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033441#quantification-of-gamma-glutamyl-lysine-using-hplc-esi-ms]

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